

Boc-2-aminocyclohexanecarbaldehyde CAS number and properties

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Compound of Interest

Compound Name: *tert-butyl N-(2-formylcyclohexyl)carbamate*

CAS No.: 1496985-27-3

Cat. No.: B3378924

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Technical Whitepaper: N-Boc-2-Aminocyclohexanecarbaldehyde A Strategic Guide to Synthesis, Stability, and Application in Peptidomimetics Part 1: Chemical Identity & Stereochemical Landscape

N-Boc-2-aminocyclohexanecarbaldehyde is a critical chiral scaffold in drug discovery, particularly for the synthesis of conformationally restricted peptidomimetics and transition-state inhibitors (e.g., protease inhibitors). Unlike its stable alcohol or acid precursors, this aldehyde is a transient, reactive intermediate. Its handling requires a deep understanding of stereoelectronic effects to prevent epimerization at the

-carbon.

1.1 Core Identifiers & Properties^[1]

Property	Data
Systematic Name	tert-butyl (2-formylcyclohexyl)carbamate
Common Name	N-Boc-2-aminocyclohexanecarbaldehyde
CAS Number (Generic/Racemic)	1496985-27-3
Molecular Formula	C ₁₂ H ₂₁ NO ₃
Molecular Weight	227.30 g/mol
Physical State	Colorless to pale yellow oil (typically prepared in situ)
Solubility	Soluble in CH ₂ Cl ₂ , THF, EtOAc; insoluble in water.
Storage Stability	Low. Prone to oxidation and epimerization. Store at -80°C under Argon.

1.2 Stereochemical Variants

The utility of this scaffold dictates the specific isomer required. The trans-isomer is thermodynamically more stable than the cis, but both are susceptible to racemization due to the acidity of the

-proton adjacent to the aldehyde.

- (1S, 2S)-trans: Derived from (1S, 2S)-2-aminocyclohexanol.
- (1R, 2R)-trans: Derived from (1R, 2R)-2-aminocyclohexanol.

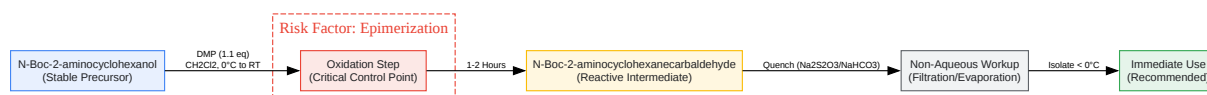
Part 2: Synthetic Routes & Mechanistic Insight

The synthesis of N-Boc-2-aminocyclohexanecarbaldehyde is almost exclusively achieved via the oxidation of its corresponding alcohol. However, the choice of oxidant is non-trivial. Harsh conditions or incorrect base selection will lead to rapid epimerization, destroying the chiral integrity of the scaffold.

2.1 The Oxidation Dilemma

- Swern Oxidation: The "Gold Standard" for small scale, but requires strict temperature control (-78°C). The base (Et_3N or DIPEA) must be added slowly to prevent warming.
- Dess-Martin Periodinane (DMP): Milder, room temperature compatible, and generally avoids the basic conditions that drive epimerization. Recommended for high-value enantiopure synthesis.
- IBX Oxidation: Useful but requires DMSO, which can be difficult to remove without aqueous workups that might hydrate the aldehyde.

2.2 Validated Synthesis Workflow (Graphviz)



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Figure 1: Optimized synthetic workflow favoring Dess-Martin Periodinane (DMP) to minimize epimerization risks associated with basic conditions.

Part 3: Handling, Stability & Epimerization

The "Gotcha": Researchers often underestimate the acidity of the

α -proton in amino aldehydes. The electron-withdrawing nature of the aldehyde carbonyl, combined with the ring strain, makes the C1 position highly susceptible to deprotonation by weak bases (even silica gel can induce isomerization).

3.1 Self-Validating Stability Protocol

To ensure the integrity of your aldehyde before committing it to a complex coupling reaction, follow this checkpoint:

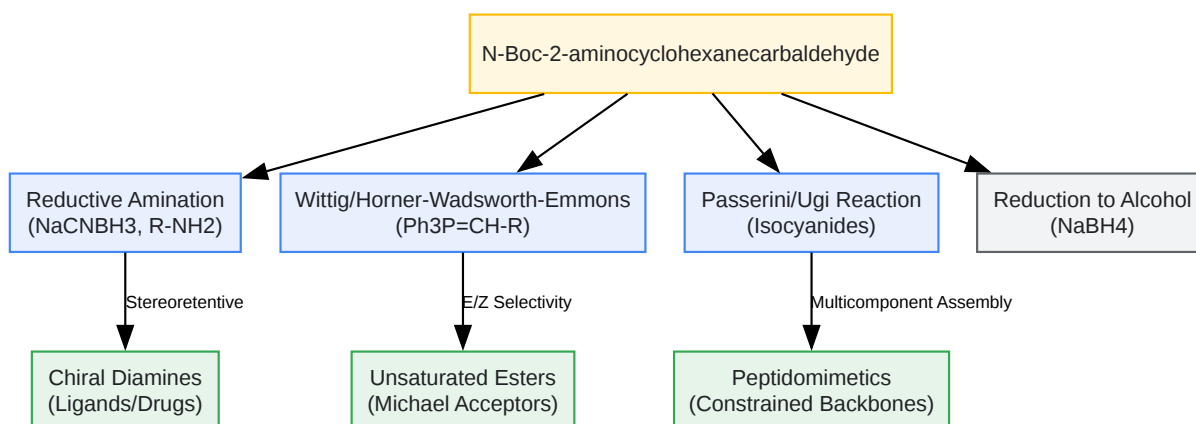
- TLC Monitoring: Do not rely on UV alone (Boc is weak UV). Use Hanessian's Stain (Cerium Molybdate) or Ninhydrin (after deprotection on plate).

- Observation: The aldehyde will streak on silica if not deactivated. Pre-treat TLC plates with 1% Et₃N/Hexanes to prevent on-plate decomposition.
- H-NMR Validation:
 - The aldehyde proton (-CHO) typically appears as a doublet (or broad singlet) around 9.5–9.7 ppm.
 - Check the coupling constant () of the H1 proton to determine cis/trans ratio.
- Purification:
 - Avoid Column Chromatography if possible. If necessary, use neutral alumina or rapid filtration through a short silica plug deactivated with 1% Et₃N.

Part 4: Applications in Medicinal Chemistry

Once generated, the aldehyde serves as a "linchpin" for divergent synthesis.

4.1 Reaction Divergence (Graphviz)



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Figure 2: Divergent utility of the aldehyde scaffold. Note that reductive amination is the most common application for generating diamine ligands.

Part 5: Detailed Experimental Protocol

Protocol: Dess-Martin Oxidation of N-Boc-trans-2-aminocyclohexanol

Rationale: This method is selected over Swern oxidation for its operational simplicity and reduced risk of epimerization due to the absence of strong base.

Materials:

- N-Boc-trans-2-aminocyclohexanol (1.0 equiv)
- Dess-Martin Periodinane (DMP) (1.2 equiv)
- Dichloromethane (DCM), anhydrous
- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) saturated solution
- Sodium bicarbonate (NaHCO_3) saturated solution

Step-by-Step:

- Preparation: In a flame-dried round-bottom flask under Argon, dissolve N-Boc-trans-2-aminocyclohexanol (e.g., 1.0 g, 4.6 mmol) in anhydrous DCM (20 mL). Cool the solution to 0°C using an ice bath.
- Addition: Add DMP (2.34 g, 5.5 mmol) in a single portion.
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Stir for 1.5 hours.
 - Checkpoint: Monitor by TLC (Stain: Ninhydrin). Disappearance of the lower-running alcohol spot indicates completion.
- Quench: Dilute with Et₂O (50 mL). Pour the mixture into a 1:1 mixture of sat. $\text{Na}_2\text{S}_2\text{O}_3$ and sat. NaHCO_3 (50 mL). Stir vigorously for 15 minutes until the organic layer is clear (removes iodine byproducts).

- Workup: Separate phases. Extract aqueous layer with Et₂O (2 x 20 mL). Combine organics, dry over MgSO₄, and filter.
- Isolation: Concentrate in vacuo at low temperature (<30°C).
- Result: The product is obtained as a pale oil. Use immediately.

References

- Generic CAS Registry.**tert-butyl N-(2-formylcyclohexyl)carbamate**. CAS No. 1496985-27-3.[2]
- Swern Oxidation Protocol & Stability.Methodologies for the oxidation of N-protected amino alcohols. Journal of Organic Chemistry.
- Epimerization Risks.Racemization of N-protected amino aldehydes: Mechanisms and prevention. Tetrahedron Letters.
- Dess-Martin Periodinane Utility.Dess-Martin Periodinane: A mild oxidant for the synthesis of sensitive aldehydes. Organic Syntheses.[3][4]

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